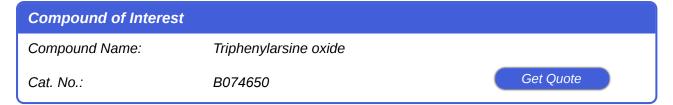


Safe handling and storage procedures for triphenylarsine oxide

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Application Notes and Protocols for Triphenylarsine Oxide

For Researchers, Scientists, and Drug Development Professionals

Safe Handling and Storage Procedures for Triphenylarsine Oxide

Introduction

Triphenylarsine oxide is an organoarsenic compound utilized in chemical synthesis. Due to its toxicity, it is imperative that this compound is handled with strict adherence to safety protocols to minimize risk to personnel and the environment. These application notes provide detailed procedures for the safe handling, storage, and disposal of **triphenylarsine oxide**.

Hazard Identification and Toxicity Profile

Triphenylarsine oxide is a hazardous substance that is toxic if swallowed or inhaled and can cause irritation to the skin and eyes.[1][2] It is classified as acutely toxic and is very toxic to aquatic life with long-lasting effects.[3][4] Studies on animals indicate that while some organic arsenic compounds may be less toxic than inorganic forms, ingestion can lead to adverse health effects, including diarrhea and kidney damage.[1][2]



Table 1: Physicochemical and Toxicological Data

Property	Value	Reference
Appearance	Faintly beige crystalline powder	[1][2][3]
Molecular Formula	C18H15ASO	[1]
Molecular Weight	322.23 g/mol	[5]
Melting Point	191-193 °C	[3][5]
Solubility	Insoluble in water	[1][2]
Acute Toxicity, Oral (ATE)	Toxic if swallowed (ATE US: 100 mg/kg body weight for triphenylarsine)	[4]
Acute Toxicity, Inhalation (ATE)	Toxic if inhaled (ATE US: 0.5 mg/l/4h for triphenylarsine)	[4]
Permissible Exposure Limit (PEL)	0.5 mg/m³ (as As)	[1][2]

Safe Handling Protocols

2.1 Engineering Controls

- Ventilation: Always handle triphenylarsine oxide in a well-ventilated area. For procedures
 that may generate dust, a chemical fume hood with appropriate exhaust ventilation is
 mandatory.[3][4][6]
- Safety Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate vicinity of any potential exposure.[4]

2.2 Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical to ensure user safety. The following PPE is required when handling **triphenylarsine oxide**:



- Hand Protection: Wear neoprene or nitrile rubber gloves. Gloves must be inspected for integrity before use and disposed of properly after handling the compound.[4][6]
- Eye and Face Protection: Chemical safety goggles are required. For tasks with a higher risk of splashing or dust generation, a face shield should also be worn.[5]
- Skin and Body Protection: A lab coat or other suitable protective clothing must be worn to prevent skin contact.
- Respiratory Protection: For situations where dust may be generated and engineering controls are not sufficient, a NIOSH-certified N95 or P2 respirator is necessary.[5]

2.3 Hygiene Practices

- Wash hands thoroughly with soap and water after handling triphenylarsine oxide and before leaving the laboratory.[3][4]
- Do not eat, drink, or smoke in areas where **triphenylarsine oxide** is handled or stored.[4][7]
- Contaminated clothing should be removed and laundered before reuse.[4][7]

Storage Procedures

- General Storage: Store in a cool, dry, and well-ventilated area.[3][8] The storage area should be secure and accessible only to authorized personnel.[7]
- Containers: Keep the container tightly closed and store in the original packaging.[3][8][9]
- Incompatibilities: Store away from incompatible materials such as oxidizing agents and strong acids.[4]

Spill and Emergency Procedures

4.1 Spill Response

- Evacuate all non-essential personnel from the spill area.
- Ensure adequate ventilation.



- Wearing appropriate PPE, carefully sweep or shovel the spilled material into a suitable,
 labeled container for disposal, avoiding the creation of dust.[3][4]
- · Clean the spill area thoroughly.
- Prevent the spilled material from entering drains or waterways.[3][4]

4.2 First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[3][7]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water. Seek immediate medical attention.[3][6]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[10]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[3][7]

Waste Disposal

All waste containing **triphenylarsine oxide** must be treated as hazardous waste.

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.
- Do not mix with other waste. Leave chemicals in their original containers for disposal.[3][6]
- Handle uncleaned containers as you would the product itself.[3][7]

Experimental Protocols

Protocol: Use of **Triphenylarsine Oxide** as a Catalyst in a Suzuki Coupling Reaction

This protocol outlines a representative laboratory procedure for using **triphenylarsine oxide** as a ligand precursor in a palladium-catalyzed Suzuki coupling reaction.

1. Materials and Equipment



Triphenylarsine oxide

- Palladium(II) acetate
- Aryl halide
- Arylboronic acid
- Solvent (e.g., toluene, DMF)
- Base (e.g., potassium carbonate)
- Schlenk flask and line
- · Magnetic stirrer and hotplate
- Inert gas supply (e.g., nitrogen or argon)
- Standard glassware for reaction workup and purification

2. Procedure

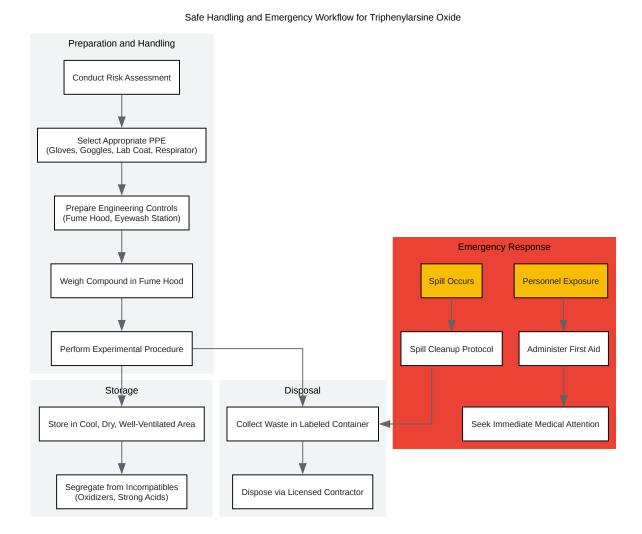
- Preparation: In a chemical fume hood, weigh the required amount of triphenylarsine oxide into a clean, dry Schlenk flask.
- Inert Atmosphere: Purge the flask with an inert gas (nitrogen or argon) for 10-15 minutes.
- Reagent Addition: Under a positive pressure of inert gas, add the palladium(II) acetate, aryl halide, arylboronic acid, and base to the flask.
- Solvent Addition: Add the degassed solvent to the flask via syringe.
- Reaction: Place the flask on a magnetic stirrer and hotplate, and heat to the desired reaction temperature. Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS).
- Workup: Upon completion, cool the reaction mixture to room temperature. Quench the reaction with water and extract the product with an appropriate organic solvent.



- Purification: Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure. Purify the crude product by column chromatography.
- Waste Disposal: All waste generated during the reaction and workup, including residual solvents and contaminated materials, must be collected in a designated hazardous waste container for proper disposal.

Visualizations

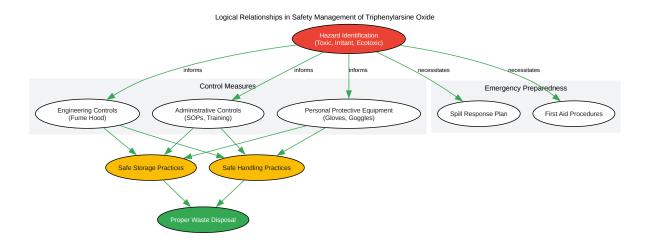




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Caption: Workflow for safe handling and emergency response.





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Caption: Key safety considerations for triphenylarsine oxide.

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References

- 1. Triphenylarsine oxide | C18H15AsO | CID 14382 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Triphenylarsine oxide Hazardous Agents | Haz-Map [haz-map.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. gelest.com [gelest.com]
- 5. Triphenylarsine oxide 97 1153-05-5 [sigmaaldrich.com]



- 6. chemicalbull.com [chemicalbull.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. sdfine.com [sdfine.com]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. fishersci.com [fishersci.com]
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